

A Researcher's Guide to Procuring and Investigating 3,4-Diethoxybenzoic Acid

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Compound of Interest

Compound Name: **3,4-Diethoxybenzoic acid**

Cat. No.: **B181347**

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For researchers, scientists, and professionals engaged in drug development, the accessibility of specific chemical compounds is paramount to advancing their work. This technical guide provides an in-depth overview of **3,4-Diethoxybenzoic acid**, a benzoic acid derivative with potential applications in various research fields. This document outlines reliable suppliers, summarizes key technical data, and proposes a general experimental workflow for its initial investigation, addressing the current landscape of available information.

Acquiring 3,4-Diethoxybenzoic Acid for Research

Identifying a reliable source for research-grade chemicals is a critical first step. Several chemical suppliers offer **3,4-Diethoxybenzoic acid**, and the following table summarizes key information to facilitate procurement. Purity, quantity, and CAS number are crucial for ensuring the quality and reproducibility of experimental results.

Supplier	Product Name	CAS Number	Purity	Available Quantities
Sigma-Aldrich	3,4-Diethoxybenzoic acid	5409-31-4	≥98%	5g, 25g
TCI America	3,4-Diethoxybenzoic acid	5409-31-4	>98.0% (GC)	25g, 100g
Thermo Fisher Scientific (Avocado Research Chemicals)	3,4-Diethoxybenzoic acid	5409-31-4	Not specified	Not specified
1st Scientific	3,4-Diethoxybenzoic acid	5409-31-4	99%	5g, 25g
Vihita Drugs & Intermediates	3,4-Diethoxy Benzoic Acid	5409-31-4	Not specified	Bulk quantities

Physicochemical Properties

A foundational understanding of a compound's physical and chemical characteristics is essential for its proper handling, storage, and application in experimental settings.

Property	Value
Molecular Formula	C ₁₁ H ₁₄ O ₄
Molecular Weight	210.23 g/mol
Appearance	White to off-white crystalline powder
Melting Point	164-167 °C
Solubility	Information not widely available

Experimental Protocols: A General Approach

While specific, detailed experimental protocols for **3,4-Diethoxybenzoic acid** are not extensively documented in publicly available literature, a general workflow can be adopted for its initial characterization and evaluation in a research setting. The following protocol outlines a basic approach for assessing its cytotoxic effects on a cancer cell line, a common primary screening step in drug discovery.

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **3,4-Diethoxybenzoic acid** on a selected cancer cell line.

Materials:

- **3,4-Diethoxybenzoic acid**
- Selected cancer cell line (e.g., HeLa, MCF-7, A549)
- Complete cell culture medium (e.g., DMEM with 10% FBS and 1% Penicillin-Streptomycin)
- Phosphate-buffered saline (PBS)
- Trypsin-EDTA
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) reagent
- Dimethyl sulfoxide (DMSO)
- 96-well plates
- CO₂ incubator
- Microplate reader

Procedure:

- Cell Seeding:
 - Culture the selected cancer cell line to ~80% confluence.

- Trypsinize the cells, count them using a hemocytometer, and adjust the cell suspension to a concentration of 5×10^4 cells/mL in complete medium.
- Seed 100 μL of the cell suspension into each well of a 96-well plate and incubate for 24 hours at 37°C in a 5% CO₂ atmosphere.
- Compound Treatment:
 - Prepare a stock solution of **3,4-Diethoxybenzoic acid** (e.g., 10 mM) in DMSO.
 - Prepare serial dilutions of the stock solution in complete medium to achieve a range of final concentrations (e.g., 0.1, 1, 10, 50, 100 μM).
 - After 24 hours of cell seeding, carefully remove the medium from the wells and replace it with 100 μL of the medium containing the different concentrations of **3,4-Diethoxybenzoic acid**. Include a vehicle control (medium with the same concentration of DMSO used for the highest compound concentration) and a no-treatment control.
 - Incubate the plate for another 48 hours.
- MTT Assay:
 - After the 48-hour incubation, add 20 μL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
 - Carefully remove the medium containing MTT and add 150 μL of DMSO to each well to dissolve the formazan crystals.
 - Gently shake the plate for 10 minutes to ensure complete dissolution.
- Data Acquisition and Analysis:
 - Measure the absorbance at 570 nm using a microplate reader.
 - Calculate the percentage of cell viability for each concentration relative to the vehicle control.

- Plot the percentage of cell viability against the compound concentration and determine the IC₅₀ value using a suitable software (e.g., GraphPad Prism).

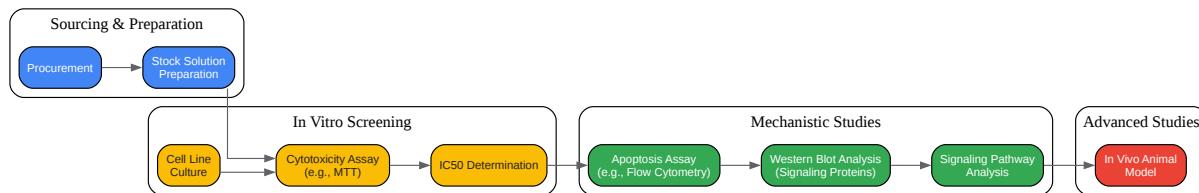
Potential Research Directions and Signaling Pathways

Specific signaling pathways directly modulated by **3,4-Diethoxybenzoic acid** are not well-established in the current body of scientific literature. However, the biological activities of its structurally similar analogues, 3,4-dihydroxybenzoic acid (protocatechuic acid) and 3,4-dimethoxybenzoic acid (veratric acid), may offer valuable insights and suggest potential avenues of investigation.

- **Antioxidant and Anti-inflammatory Properties:** Both protocatechuic acid and veratric acid have demonstrated antioxidant and anti-inflammatory effects. Researchers could investigate if **3,4-Diethoxybenzoic acid** exhibits similar properties, potentially through the modulation of pathways involving NF-κB or MAP kinases.
- **Anticancer Activity:** Protocatechuic acid has been shown to induce apoptosis in various cancer cell lines. It would be pertinent to explore if **3,4-Diethoxybenzoic acid** possesses similar cytotoxic or anti-proliferative effects and to elucidate the underlying molecular mechanisms.

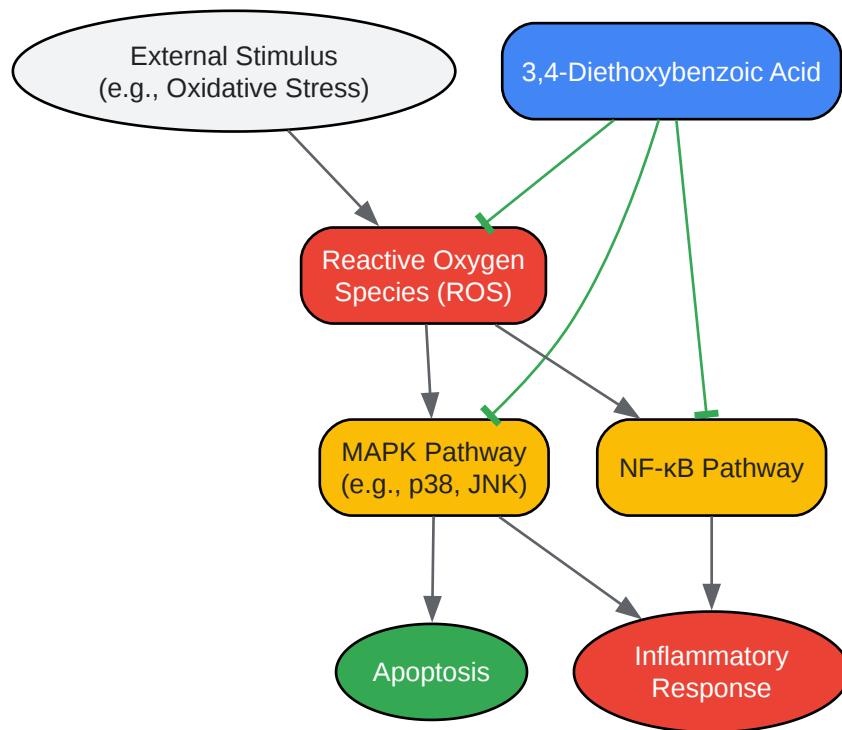
Visualizing Experimental and Logical Workflows

To aid in the conceptualization of a research project involving a novel compound like **3,4-Diethoxybenzoic acid**, the following diagrams, generated using the DOT language, illustrate a typical experimental workflow and a hypothetical signaling pathway based on the activities of its analogues.



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A general experimental workflow for the initial investigation of a novel research compound.



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A hypothetical signaling pathway based on the known activities of structurally similar compounds.

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